

Elucidation of the Chemical Structure of Koreanoside G: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Koreanoside G*

Cat. No.: *B15591978*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical structure elucidation of **Koreanoside G**, a novel flavonol glycoside isolated from the leaves of *Epimedium koreanum* Nakai. The document details the methodologies employed for its isolation, purification, and characterization using a combination of spectroscopic techniques, including High-Resolution Fast Atom Bombardment Mass Spectrometry (HR-FAB-MS) and one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy. All quantitative data is presented in structured tables for clarity and comparative analysis. Furthermore, this guide includes detailed experimental protocols and visual representations of the elucidation workflow and the final chemical structure, intended to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug discovery.

Introduction

The discovery and characterization of novel bioactive compounds from natural sources is a cornerstone of drug development. Flavonoids, a diverse group of polyphenolic compounds, are of particular interest due to their wide range of reported pharmacological activities.

Koreanoside G, a recently identified flavonol glycoside from *Epimedium koreanum*, represents a new addition to this important class of natural products. This guide outlines the systematic approach undertaken to fully elucidate its chemical structure.

Isolation and Purification

The initial step in the characterization of **Koreanoside G** involved its isolation from the leaves of *Epimedium koreanum* Nakai. A summary of the protocol is provided below.

Experimental Protocol: Isolation of Koreanoside G

- **Extraction:** The dried leaves of *Epimedium koreanum* Nakai were subjected to extraction with methanol (MeOH).
- **Fractionation:** The resulting methanol extract was then partitioned with ethyl acetate (EtOAc).
- **Chromatography:** The ethyl acetate fraction, which showed promising initial screening results, was subjected to a series of chromatographic separations. This included purification over silica gel, C18 reversed-phase silica gel, and Sephadex LH-20 columns to yield the purified compound, **Koreanoside G**.

Spectroscopic Analysis and Structure Elucidation

The determination of the precise chemical structure of **Koreanoside G** was accomplished through a combination of mass spectrometry and nuclear magnetic resonance spectroscopy.

Mass Spectrometry

High-Resolution Fast Atom Bombardment Mass Spectrometry (HR-FAB-MS) was utilized to determine the molecular formula of **Koreanoside G**.

Table 1: Mass Spectrometry Data for **Koreanoside G**

Parameter	Observed Value	Calculated Value	Molecular Formula
[M+H] ⁺ (m/z)	529.1682	529.1632	C ₂₇ H ₂₈ O ₁₁

The high-resolution mass spectrometry data confirmed the molecular formula of **Koreanoside G** as C₂₇H₂₈O₁₁.

Nuclear Magnetic Resonance (NMR) Spectroscopy

One-dimensional (^1H and ^{13}C) and two-dimensional (COSY, HSQC, HMBC) NMR experiments were conducted to establish the complete connectivity and stereochemistry of the molecule. The NMR data revealed the presence of a flavonol aglycone and a sugar moiety.

Table 2: ^1H and ^{13}C NMR Spectroscopic Data for **Koreanoside G** (in MeOD)

Position	δC (ppm)	δH (ppm, J in Hz)
Aglycone		
2	157.8	6.21 (s)
3	135.9	
4	179.1	
5	162.7	
6	99.4	
7	166.8	
8	108.2	
9	158.4	
10	106.9	
1'	123.1	
2'	130.1	7.78 (d, 8.8)
3'	115.0	6.81 (d, 8.8)
4'	161.2	6.81 (d, 8.8)
5'	115.0	
6'	130.1	
Sugar Moiety		
1''	103.9	5.39 (d, 1.5)
2''	72.0	4.31 (dd, 3.4, 1.5)
3''	71.9	3.78 (dd, 9.4, 3.4)
4''	73.4	3.39 (t, 9.4)
5''	70.1	3.62 (m)
6''	17.8	0.94 (d, 6.2)

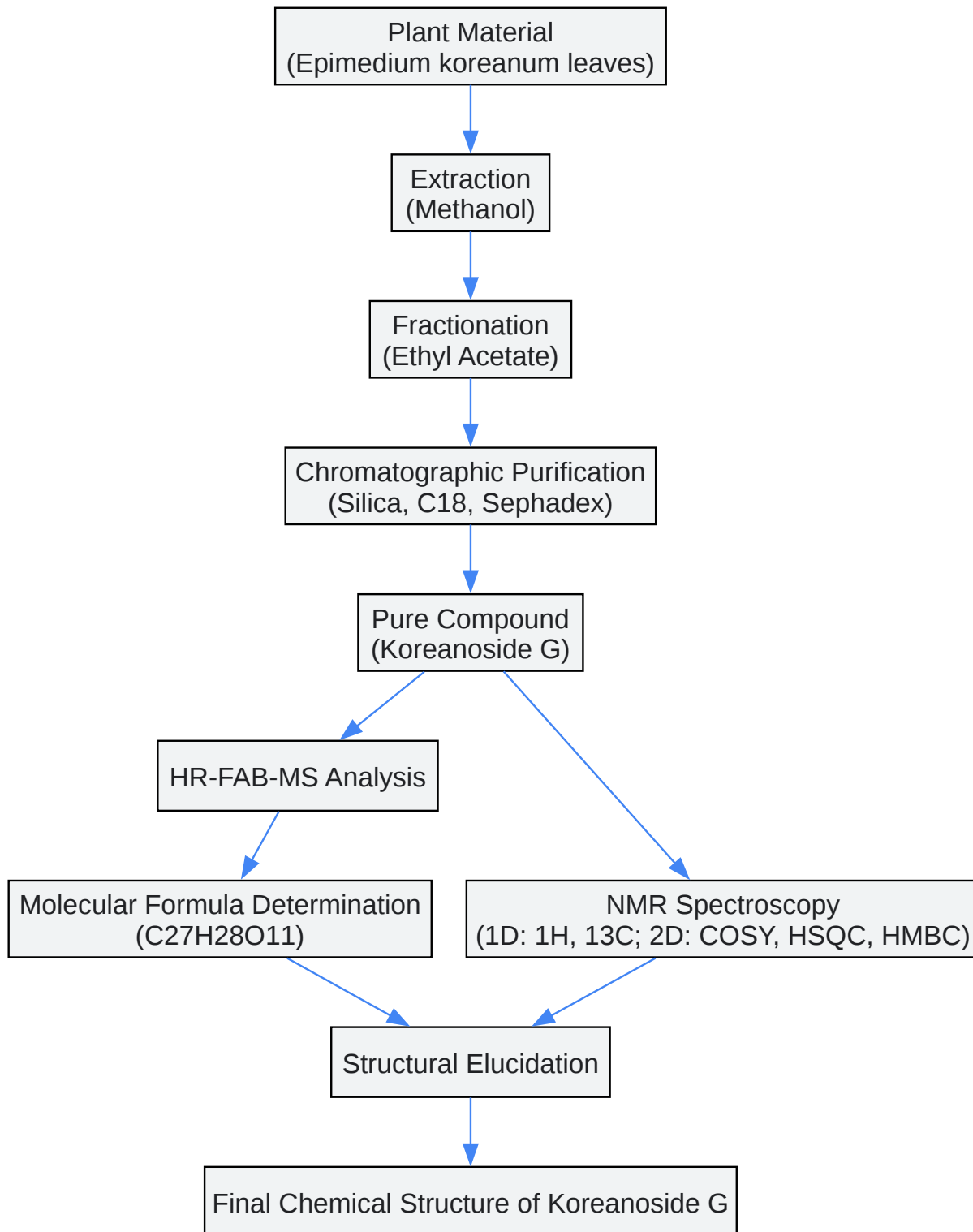
Prenyl Group		
1"	75.8	
2"	71.1	3.45 (s)
3"	26.5	1.22 (s)
4"	26.5	1.22 (s)

Visualizing the Elucidation and Structure

Workflow of Structure Elucidation

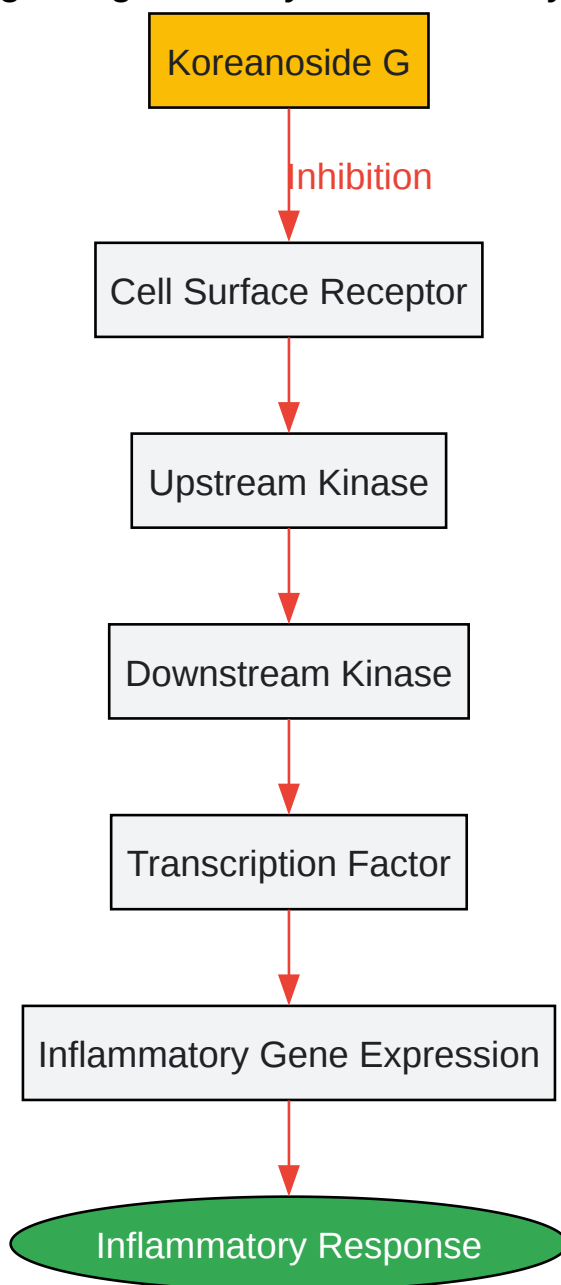
The following diagram illustrates the systematic workflow employed in the isolation and structural elucidation of **Koreanoside G**.

Workflow for Koreanoside G Structure Elucidation



Chemical Structure of Koreanoside G

Hypothetical Signaling Pathway Modulated by Koreanoside G

[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Elucidation of the Chemical Structure of Koreanoside G: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15591978#koreanoside-g-chemical-structure-elucidation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com